

Application Notes and Protocols: Anti-proliferative Effects of Deacetylnomilin on Neuroblastoma Cells

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Compound of Interest

Compound Name: *Deacetylnomilin*

Cat. No.: *B2938168*

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These application notes provide a summary of the anti-proliferative effects of **Deacetylnomilin** (DAN), a citrus limonoid, on neuroblastoma cells. Detailed protocols for key experimental assays are included to facilitate the replication and further investigation of these findings.

Introduction

Neuroblastoma is a pediatric cancer originating from the developing sympathetic nervous system. **Deacetylnomilin** (DAN) is a natural triterpenoid compound found in citrus fruits that has demonstrated potential anti-cancer properties. Studies have shown that DAN can inhibit the proliferation of neuroblastoma cells, suggesting its potential as a therapeutic agent.^[1] This document outlines the key findings and experimental procedures related to the anti-proliferative effects of DAN on the human neuroblastoma cell line, SH-SY5Y.

Key Findings

Deacetylnomilin has been shown to exert a dose-dependent cytotoxic effect on SH-SY5Y neuroblastoma cells.^[1] The primary mechanisms underlying this anti-proliferative effect include the induction of apoptosis, as evidenced by the activation of caspases 3 and 7, and alterations in the cell cycle.^[1]

Data Summary

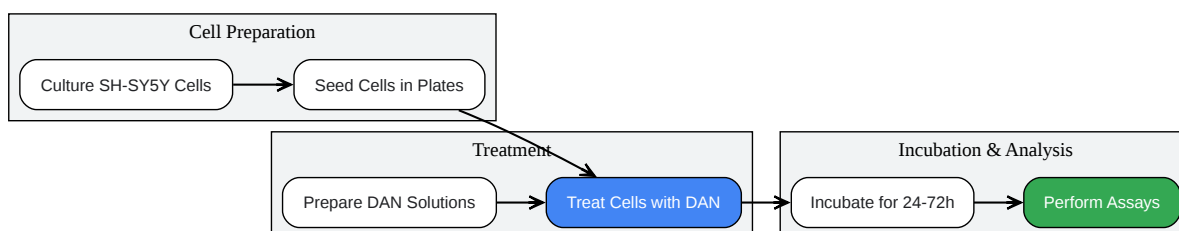
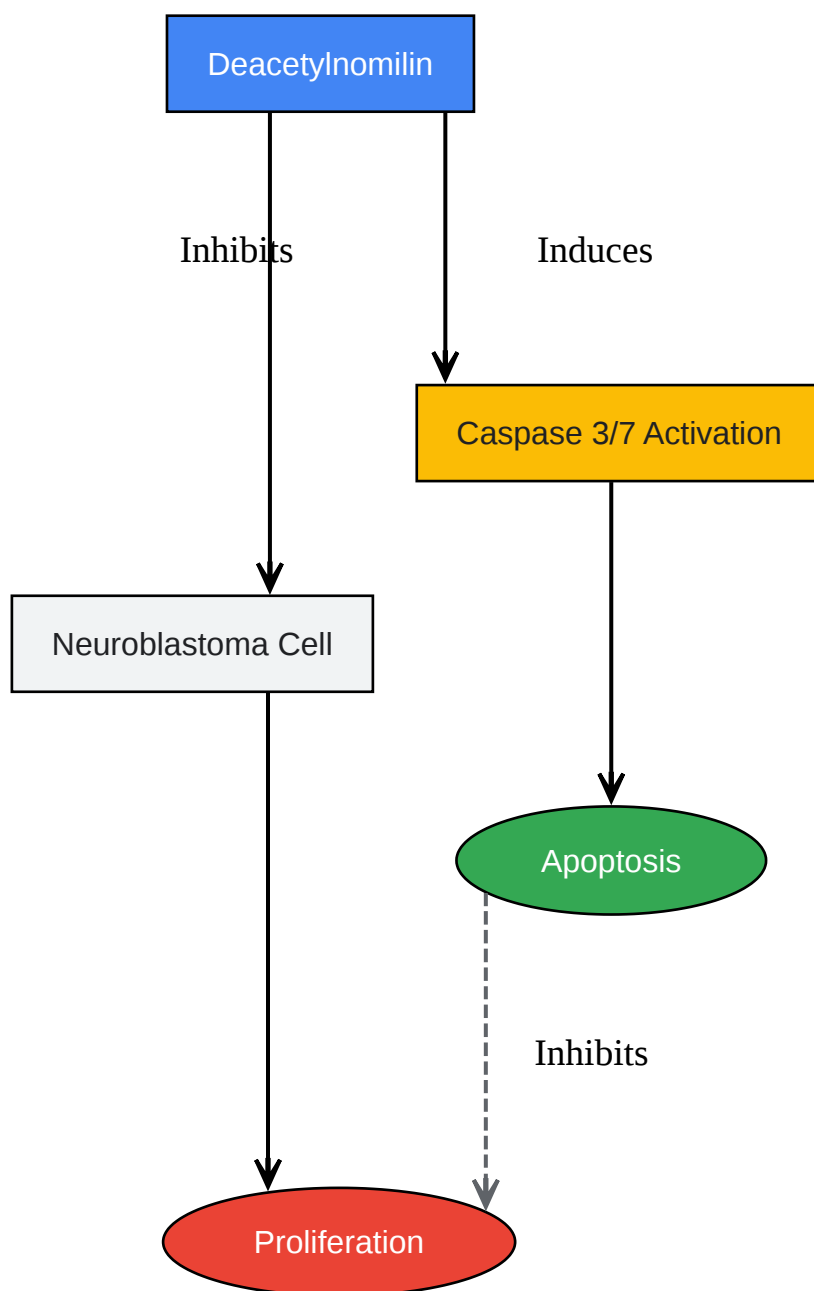
The following table summarizes the quantitative data on the anti-proliferative effects of **Deacetylномilin** on SH-SY5Y neuroblastoma cells.

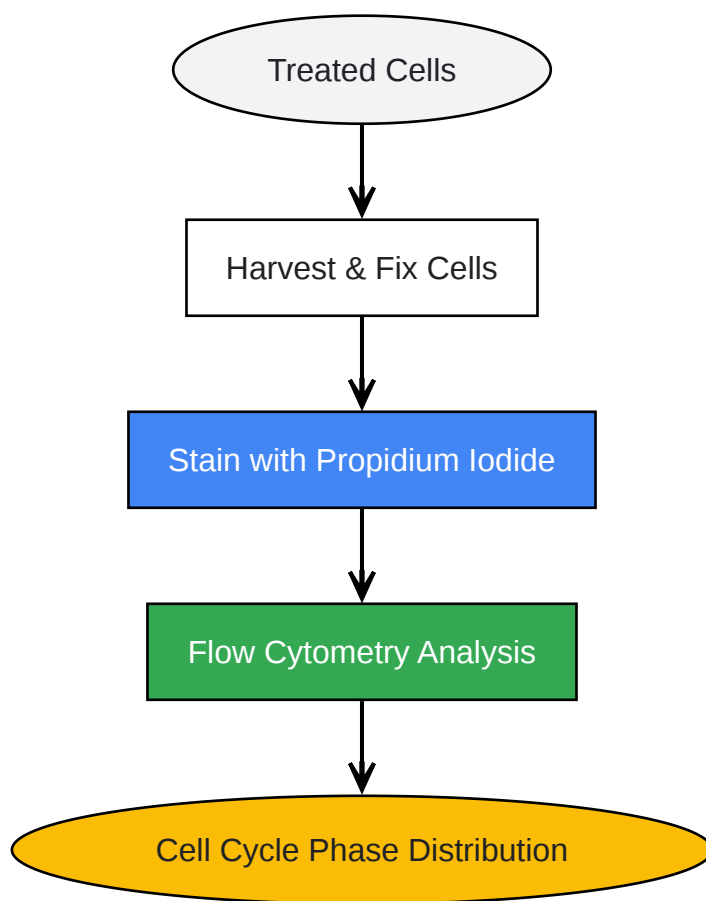
Parameter	Deacetylномilin Concentration	Result	Reference
Cell Viability (MTT Assay)	Increasing Concentrations	Dose-dependent decrease in cell viability	[1]
IC50	Not explicitly stated	To be determined empirically	-
Caspase 3/7 Activity	Effective Concentrations	Significant increase in activity	[1]
Cell Cycle Analysis	Effective Concentrations	Increased ploidy, suggesting cell cycle arrest	[1]

Note: The specific quantitative values (e.g., IC50, percentage of apoptosis) are not detailed in the primary abstract and would need to be determined from the full study or through experimental replication.

Signaling Pathways

While the precise signaling pathways modulated by **Deacetylномilin** in neuroblastoma cells are not fully elucidated in the available literature, the induction of apoptosis suggests the involvement of key apoptotic signaling cascades. A proposed general pathway is the activation of initiator caspases leading to the executioner caspases 3 and 7, culminating in apoptosis.





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References

- 1. Antiproliferative effects of citrus limonoids against human neuroblastoma and colonic adenocarcinoma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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